

9-Phenanthrenemethanamine CAS number

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Compound of Interest

Compound Name:	9-Phenanthrenemethanamine
CAS No.:	15398-91-1
Cat. No.:	B099646

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An In-depth Technical Guide to **9-Phenanthrenemethanamine**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **9-Phenanthrenemethanamine**, a pivotal chemical intermediate in the field of medicinal chemistry and materials science. This document delves into the core physicochemical properties, including its definitive CAS number, and presents a detailed, field-proven protocol for its synthesis and purification. We will explore the critical analytical techniques for structural verification and purity assessment, underpinned by an explanation of the causality behind these experimental choices. Furthermore, this guide discusses the compound's significant potential as a molecular scaffold in drug discovery, supported by current research trends. Safety protocols and handling procedures are also outlined to ensure best practices in a laboratory setting. The objective is to equip researchers and drug development professionals with the necessary technical knowledge and practical insights to effectively utilize **9-Phenanthrenemethanamine** in their research endeavors.

Core Compound Identification and Physicochemical Properties

9-Phenanthrenemethanamine is an organic compound characterized by a phenanthrene core substituted with an aminomethyl group (-CH₂NH₂) at the 9-position. This structure combines the rigid, polycyclic aromatic system of phenanthrene with a reactive primary amine, making it a valuable building block for more complex molecules. The Chemical Abstracts Service (CAS) has assigned a unique identifier to this compound to ensure unambiguous identification in literature and databases.

The definitive CAS Registry Number for **9-Phenanthrenemethanamine** is 15398-91-1.[\[1\]](#)[\[2\]](#)

Key Identifiers and Properties

A summary of the essential physicochemical properties is presented below for quick reference. These values are computed from authoritative databases and provide a foundational understanding of the molecule's characteristics.[\[1\]](#)

Property	Value	Source
CAS Number	15398-91-1	PubChem [1]
Molecular Formula	C ₁₅ H ₁₃ N	PubChem [1]
Molecular Weight	207.27 g/mol	PubChem [1]
IUPAC Name	phenanthren-9-ylmethanamine	PubChem [1]
Synonyms	C-Phenanthren-9-yl-methylamine, 1-(PHENANTHREN-9-YL)METHANAMINE	PubChem [1]
SMILES	<chem>C1=CC=C2C(=C1)C=C(C3=C</chem> <chem>C=CC=C23)CN</chem>	PubChem [1]
InChIKey	BINPPAGEURCXIV- UHFFFAOYSA-N	PubChem [1]

Chemical Structure

The structural representation of **9-Phenanthrenemethanamine** is crucial for understanding its reactivity and spatial arrangement.

Caption: 2D Structure of **9-Phenanthrenemethanamine** (CAS 15398-91-1).

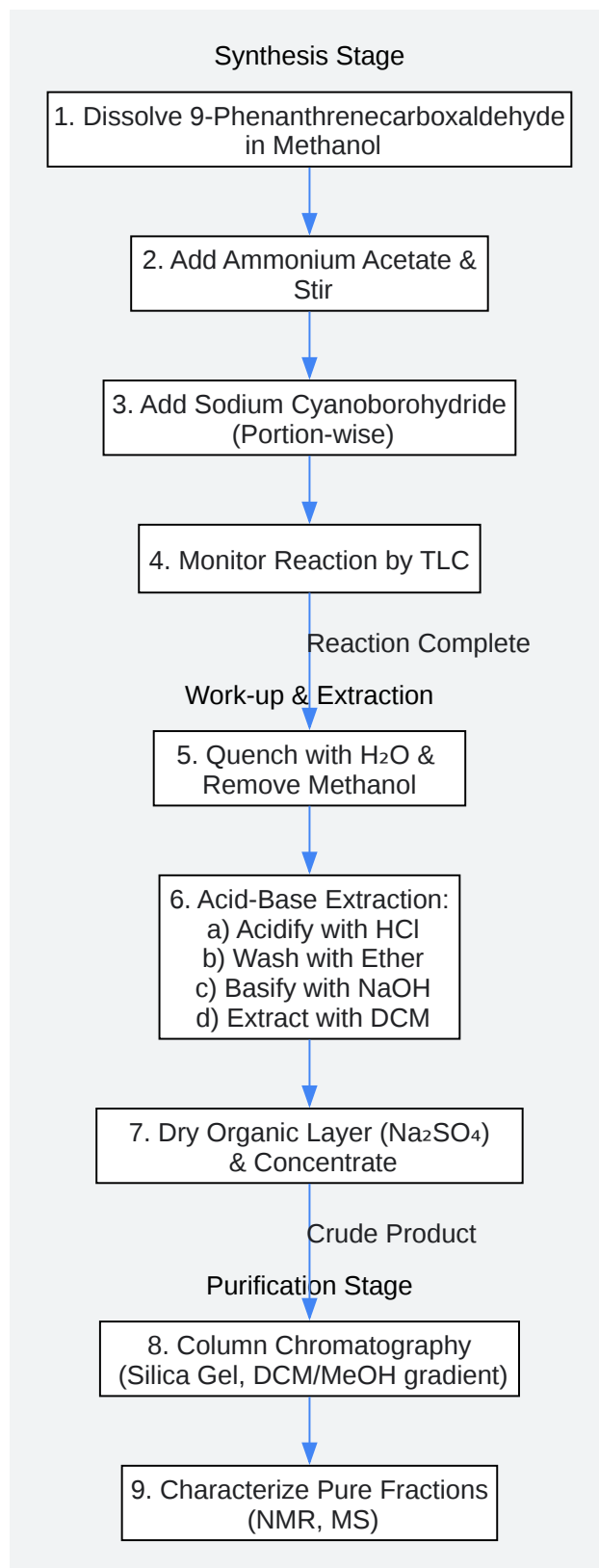
Synthesis and Purification Protocol

The synthesis of **9-Phenanthrenemethanamine** can be efficiently achieved via a two-step process starting from 9-phenanthrenecarboxaldehyde. The chosen method, reductive amination, is a robust and widely used transformation in organic synthesis due to its high efficiency and operational simplicity.

Causality of Experimental Choices:

- **Starting Material:** 9-Phenanthrenecarboxaldehyde is commercially available and provides a direct precursor to the target amine.
- **Reaction:** Reductive amination is selected over other methods (e.g., reduction of a nitrile or amide) as it is a one-pot or sequential one-pot process that forms the C-N bond and reduces the intermediate imine in a controlled manner.
- **Reagents:**
 - **Ammonia/Ammonium Acetate:** Serves as the nitrogen source to form the intermediate imine. Ammonium acetate is often preferred as it buffers the reaction medium.
 - **Sodium Cyanoborohydride (NaBH₃CN):** This is a mild and selective reducing agent. Its key advantage is that it reduces the protonated imine intermediate much faster than it reduces the starting aldehyde, minimizing side reactions like the reduction of the aldehyde to an alcohol. This selectivity is crucial for a high-yield, clean reaction.
- **Purification:** A standard acid-base extraction is employed to separate the basic amine product from unreacted neutral aldehyde and other non-basic impurities. Column chromatography is then used for final polishing to achieve high purity.

Experimental Workflow Diagram



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Caption: Step-by-step workflow for the synthesis and purification of **9-Phenanthrenemethanamine**.

Step-by-Step Methodology

- Imine Formation:
 - To a solution of 9-phenanthrenecarboxaldehyde (1.0 eq) in anhydrous methanol (0.2 M), add ammonium acetate (10 eq).
 - Stir the mixture at room temperature for 1 hour to facilitate the formation of the corresponding imine.
- Reduction:
 - Cool the reaction mixture in an ice bath.
 - Slowly add sodium cyanoborohydride (NaBH_3CN) (1.5 eq) portion-wise over 15 minutes. Causality: Portion-wise addition controls the exothermic reaction and prevents runaway temperatures.
 - Allow the reaction to warm to room temperature and stir overnight.
- Reaction Monitoring (Self-Validation):
 - Monitor the reaction progress using Thin Layer Chromatography (TLC) with a mobile phase of 10% Methanol in Dichloromethane (DCM).
 - The reaction is complete when the starting aldehyde spot (visualized under UV light) has been completely consumed and a new, more polar spot (the amine product) appears.
- Work-up:
 - Carefully quench the reaction by adding water.
 - Remove the methanol under reduced pressure using a rotary evaporator.
 - Acidify the remaining aqueous solution to pH ~2 with 1M HCl.

- Wash the acidic aqueous layer twice with diethyl ether to remove any unreacted aldehyde.
- Basify the aqueous layer to pH ~10 with 1M NaOH.
- Extract the product into DCM (3x).
- Purification:
 - Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate in vacuo to yield the crude product.
 - Purify the crude material by flash column chromatography on silica gel, eluting with a gradient of 0% to 10% methanol in DCM.

Analytical Characterization

Confirming the identity and purity of the final compound is a critical self-validating step. The primary techniques are Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

Predicted ¹H NMR Data

While a direct spectrum for **9-phenanthrenemethanamine** is not in the initial search, we can predict the key signals based on the known spectra of related phenanthrene derivatives and general chemical shift principles.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale
~ 8.7 - 7.5	Multiplet	9H	Ar-H	Protons on the phenanthrene aromatic core. The complex splitting pattern is characteristic of polycyclic aromatic systems.[5][6]
~ 4.1	Singlet	2H	-CH ₂ -NH ₂	Methylene protons adjacent to the aromatic ring and the amine group. Expected to be a singlet as there are no adjacent protons.
~ 1.5 - 2.0	Broad Singlet	2H	-CH ₂ -NH ₂	Amine protons. This signal is often broad and its chemical shift can vary with concentration and solvent due to hydrogen bonding.[6]

Mass Spectrometry (MS)

Mass spectrometry will be used to confirm the molecular weight of the compound.

- Expected $[M+H]^+$: For $C_{15}H_{13}N$, the expected exact mass is 207.1048. In an ESI-MS experiment, the primary ion observed would be the protonated molecule $[M+H]^+$ at $m/z \approx 208.1126$.

Applications in Research and Drug Development

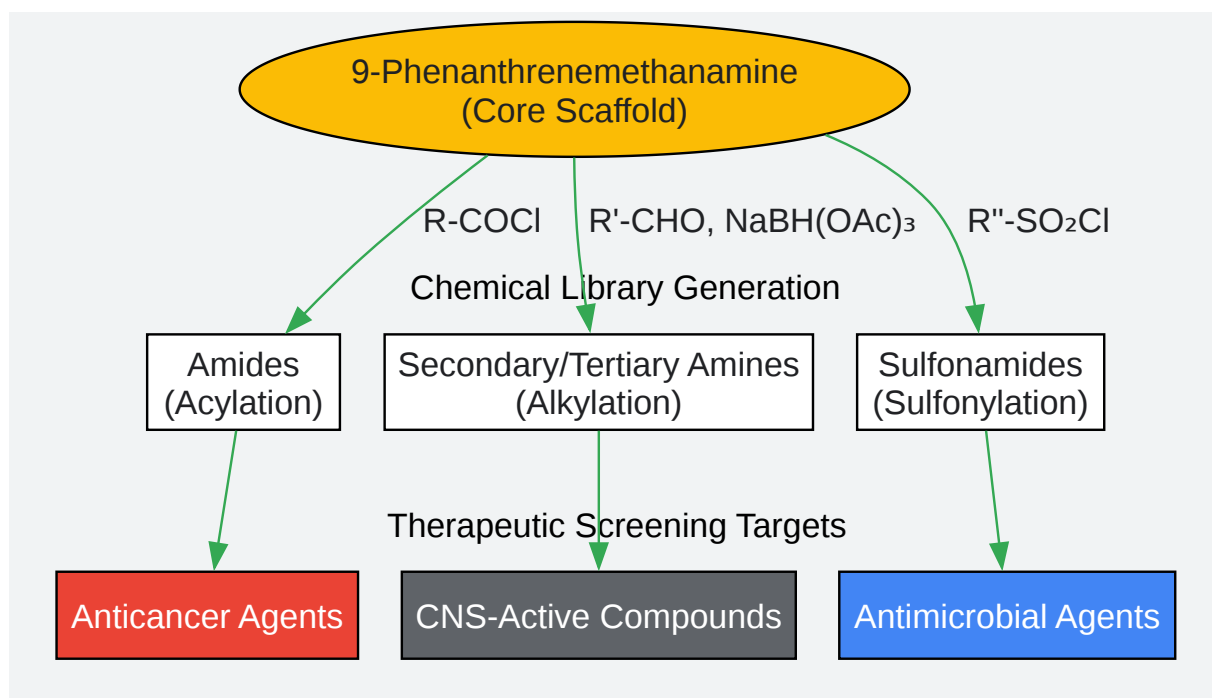
The phenanthrene scaffold is present in numerous natural products and synthetic compounds with significant biological activities.[7] **9-Phenanthrenemethanamine** serves as an excellent starting point for creating diverse chemical libraries for drug discovery. The primary amine handle is particularly useful for derivatization.

Role as a Molecular Scaffold

The amine group can be readily modified via reactions such as:

- Acylation: To form amides.
- Alkylation/Reductive Amination: To form secondary and tertiary amines.
- Sulfonylation: To form sulfonamides.

These modifications allow for the systematic exploration of the structure-activity relationship (SAR) to optimize a compound's pharmacological properties. Derivatives of phenanthrene have shown promise as anticancer, antimicrobial, and anti-inflammatory agents.[7][8] For instance, certain phenanthrene derivatives have been investigated as apoptosis-inducing agents in cancer cell lines.[8] Phenotypic drug discovery, which relies on screening compounds in cellular or whole-organism models, can greatly benefit from libraries built around scaffolds like **9-phenanthrenemethanamine**.[9]



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Caption: Derivatization of **9-Phenanthrenemethanamine** for drug discovery applications.

Safety and Handling

As a polycyclic aromatic hydrocarbon (PAH) derivative and an amine, **9-Phenanthrenemethanamine** requires careful handling. While specific toxicity data is not available, information from related compounds like phenanthrene and other aromatic amines should be used to guide safety protocols.^{[10][11]}

- **Personal Protective Equipment (PPE):** Wear standard PPE, including a lab coat, safety goggles, and nitrile gloves.
- **Handling:** Handle in a well-ventilated area or a chemical fume hood to avoid inhalation of any dust or vapors. Avoid contact with skin and eyes.^{[12][13]}
- **Storage:** Store in a tightly sealed container in a cool, dry place away from oxidizing agents.
- **Disposal:** Dispose of waste in accordance with local, regional, and national regulations for chemical waste.^[11]

Conclusion

9-Phenanthrenemethanamine (CAS No. 15398-91-1) is a compound of significant interest for chemical synthesis and drug development. Its well-defined structure, accessible synthesis, and reactive amine functionality make it an ideal scaffold for building molecular libraries aimed at discovering new therapeutic agents. This guide has provided a comprehensive technical framework, from its fundamental properties and a validated synthesis protocol to its potential applications and necessary safety precautions. By understanding the causality behind the experimental procedures and leveraging the analytical methods for validation, researchers can confidently and effectively incorporate this valuable molecule into their scientific pursuits.

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